

Introduction: A Molecule of Dichotomous Reactivity

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Compound of Interest

Compound Name: 2-Bromophenyl isocyanate

Cat. No.: B072286

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2-Bromophenyl isocyanate is a versatile bifunctional reagent that holds a significant position in modern synthetic chemistry. Its utility stems from the presence of two distinct and orthogonally reactive functional groups: a highly electrophilic isocyanate ($-N=C=O$) and a synthetically adaptable bromo-substituent on an aromatic ring. This unique combination allows for a stepwise and controlled construction of complex molecular architectures, making it an invaluable building block for researchers in medicinal chemistry, materials science, and organic synthesis.^[1] The isocyanate group serves as a powerful linchpin for forming urea, urethane (carbamate), and other linkages through nucleophilic addition, while the aryl bromide provides a handle for transition-metal-catalyzed cross-coupling reactions to forge new carbon-carbon, carbon-nitrogen, or carbon-oxygen bonds.

This guide provides an in-depth exploration of the core chemical reactions of **2-bromophenyl isocyanate**. It is designed for researchers and drug development professionals, offering not just protocols, but the underlying mechanistic principles and field-proven insights to empower effective and innovative application of this reagent.

Physicochemical and Spectroscopic Data

A thorough understanding of a reagent's properties is fundamental to its successful application. The data below has been compiled for easy reference.

Property	Value	Source
CAS Number	1592-00-3	[2]
Molecular Formula	C ₇ H ₄ BrNO	[2]
Molecular Weight	198.02 g/mol	[3]
Appearance	Clear colorless to yellow liquid	[4]
Density	1.607 g/mL at 25 °C	[3]
Boiling Point	56-58 °C at 0.05 mmHg	[3]
Refractive Index (n _{20/D})	1.5838	[3]
IR Spectrum	Strong absorption at ~2260 cm ⁻¹ (νNCO)	[2][5]
¹ H NMR Spectrum	Complex multiplet in the aromatic region (δ 7.0-7.6 ppm)	[6]
InChI Key	GOOVAYJIVMBWPP-UHFFFAOYSA-N	[2][6]

Critical Safety and Handling Protocols

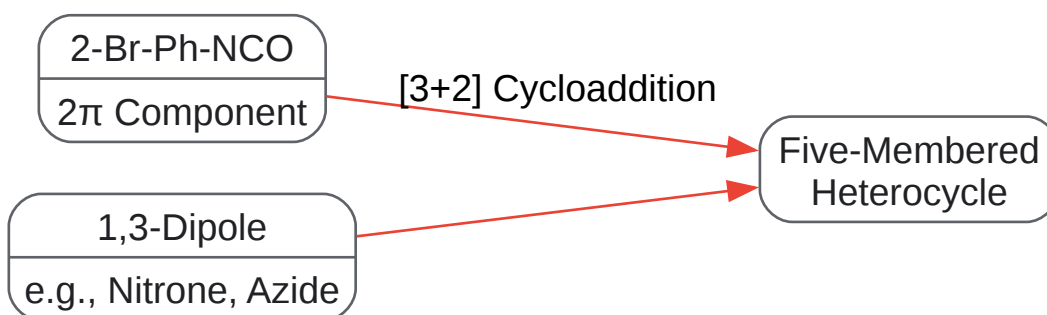
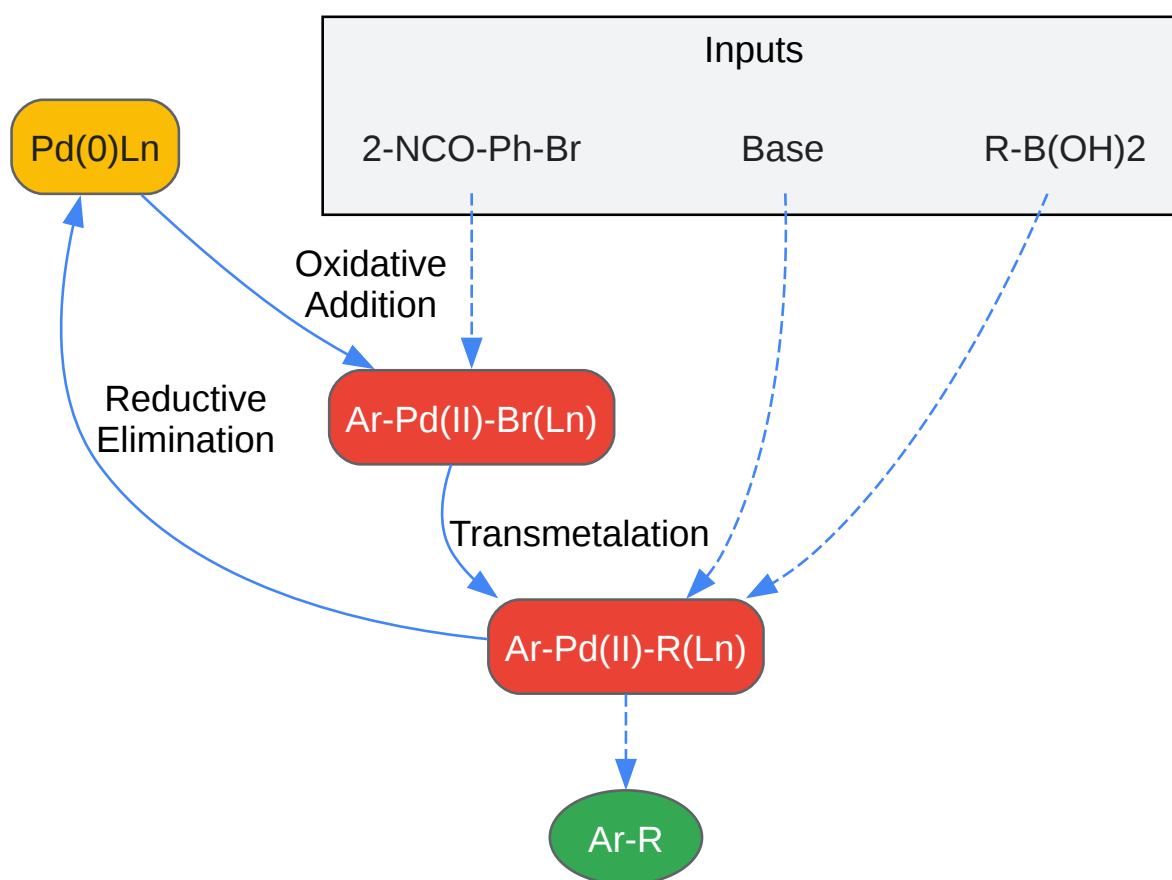
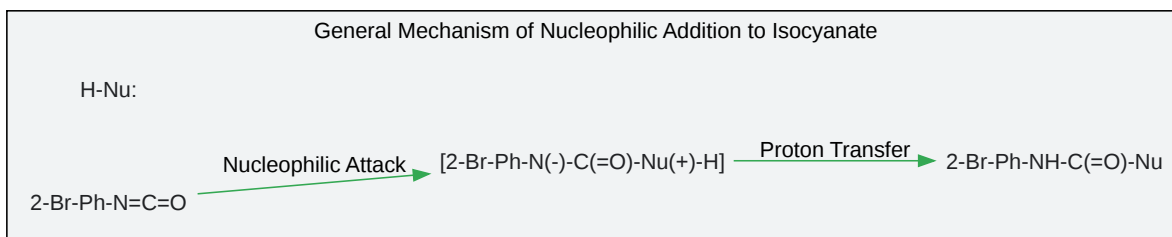
Isocyanates are toxic, potent lachrymators, and respiratory sensitizers.[7][8] Safe handling is paramount.

- **Engineering Controls:** Always handle **2-bromophenyl isocyanate** in a certified chemical fume hood with sufficient airflow.[9][10] An emergency eye wash and safety shower must be immediately accessible.[9]
- **Personal Protective Equipment (PPE):** Wear nitrile gloves (double-gloving is recommended), a flame-retardant lab coat, and chemical splash goggles with a face shield.[3][11]
- **Respiratory Protection:** For operations with a risk of aerosol generation or spills, a respirator with an appropriate filter (e.g., type ABEK) is mandatory.[3][11]

- Storage: Store the reagent at 2-8 °C under an inert atmosphere (e.g., argon or nitrogen) to protect it from moisture, with which it reacts readily.[9] The container must be tightly sealed.
- Incompatibilities: Avoid contact with water, alcohols, amines, acids, strong bases, and strong oxidizing agents.[8][9]

Chapter 1: The Cornerstone of Isocyanate Chemistry: Nucleophilic Addition

The most fundamental reaction of **2-bromophenyl isocyanate** involves the attack of a nucleophile on the highly electrophilic central carbon of the isocyanate group.[12] This reaction is mechanistically straightforward but synthetically powerful, providing access to a wide range of stable derivatives. The driving force is the high electronegativity of the adjacent nitrogen and oxygen atoms, which polarizes the C=N and C=O bonds, rendering the carbon atom susceptible to attack.[12][13]



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